

Lack of Publicly Available Data on Allylphenylene Oxalate Solubility

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Compound of Interest

Compound Name: Allylphenylene oxalate

Cat. No.: B12040690

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Extensive searches of publicly available scientific literature and chemical databases did not yield specific quantitative data on the solubility of allylphenylene oxalate in various organic solvents. This indicates that such information may not be published or may reside in proprietary databases.

In the absence of specific data, this guide provides a comprehensive framework for researchers, scientists, and drug development professionals to systematically determine the solubility of allylphenylene oxalate or similar compounds. The following sections detail generalized experimental protocols, a logical workflow for solubility determination, and a template for data presentation.

Experimental Protocols for Determining Solid Solubility

The following are generalized yet detailed methodologies for determining the solubility of a solid organic compound like allylphenylene oxalate in various organic solvents. These protocols are based on established laboratory practices.^{[1][2][3][4]}

Qualitative Solubility Assessment (Rapid Screening)

This method provides a quick, preliminary understanding of the solubility profile.

Objective: To rapidly classify the compound as soluble, partially soluble, or insoluble in a range of solvents.

Materials:

- Allylphenylene oxalate
- A selection of organic solvents (e.g., hexane, toluene, dichloromethane, chloroform, ethyl acetate, acetone, ethanol, methanol, dimethyl sulfoxide)
- Small test tubes or vials
- Spatula
- Vortex mixer

Procedure:

- Add approximately 10-20 mg of allylphenylene oxalate to a clean, dry test tube.
- Add 1 mL of the selected organic solvent to the test tube.
- Vigorously agitate the mixture using a vortex mixer for 1-2 minutes.
- Visually inspect the solution against a contrasting background.
 - Soluble: The solid completely dissolves, leaving a clear solution.
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve at all.
- Record the observations.
- Repeat the procedure for each solvent to be tested.

Quantitative Solubility Determination (Gravimetric Method)

This method provides a precise measurement of solubility at a specific temperature.^[1]

Objective: To determine the exact concentration of a saturated solution of allylphenylene oxalate in a given solvent at a controlled temperature.

Materials:

- Allylphenylene oxalate
- Selected organic solvent(s)
- Screw-cap vials or small flasks
- Constant temperature bath (e.g., shaker bath or magnetic stirrer with a temperature-controlled plate)
- Syringe filters (chemically compatible with the solvent)
- Analytical balance
- Oven or vacuum oven for drying

Procedure:

- Accurately weigh an excess amount of allylphenylene oxalate and add it to a screw-cap vial. An excess is necessary to ensure a saturated solution is formed.
- Pipette a known volume or mass of the chosen solvent into the vial.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a constant temperature bath and agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required may need to be determined empirically.^[1]
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a syringe fitted with a compatible filter to remove any suspended particles.

- Dispense the filtered supernatant into a pre-weighed, clean, and dry container.
- Accurately weigh the container with the supernatant to determine the mass of the solution.
- Carefully evaporate the solvent from the supernatant under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the allylphenylene oxalate.
- Once the solvent is completely removed, weigh the container with the dried solute.
- Calculate the solubility, typically expressed in g/100 mL, mg/mL, or mol/L.

Calculation:

$$\text{Solubility (g/100 mL)} = (\text{Mass of dried solute} / \text{Volume of supernatant withdrawn}) * 100$$

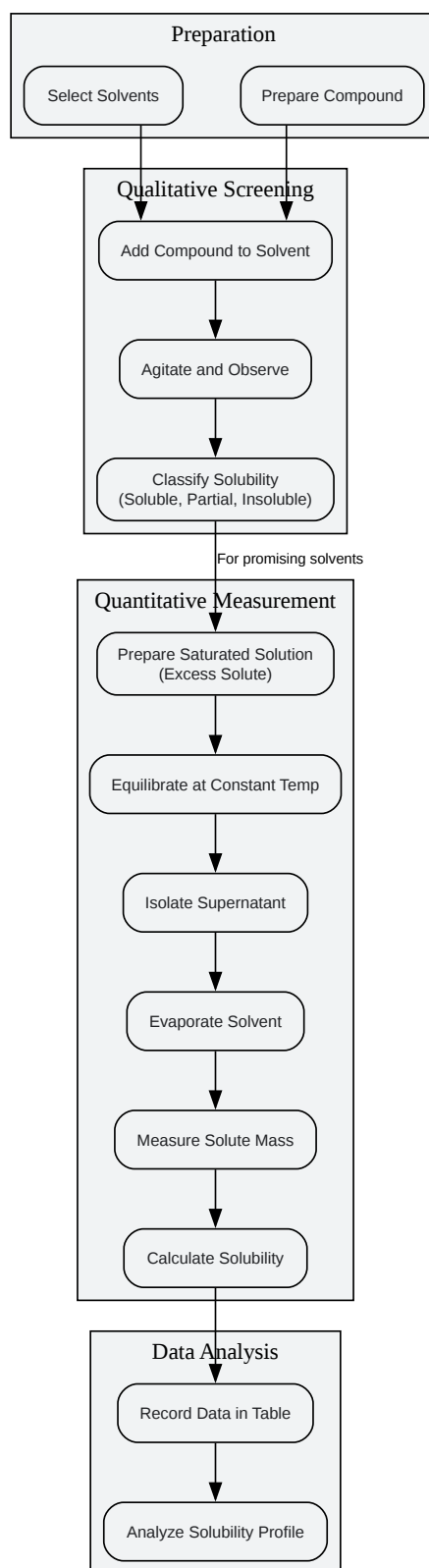
Data Presentation

The following table template is provided for the systematic recording of experimentally determined solubility data.

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Observations
Hexane	25		
Toluene	25		
Dichloromethane	25		
Chloroform	25		
Ethyl Acetate	25		
Acetone	25		
Ethanol	25		
Methanol	25		
Dimethyl Sulfoxide	25		

Visualization of Experimental Workflow

The following diagram illustrates the logical steps for determining the solubility of a compound like allylphenylene oxalate.



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Caption: Workflow for solubility determination.

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